

# A Comparative Guide to the Mass Spectrometry Analysis of Purified Rat Uroguanylin-15

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## Compound of Interest

Compound Name: *Uroguanylin-15 (Rat)*

Cat. No.: *B12390031*

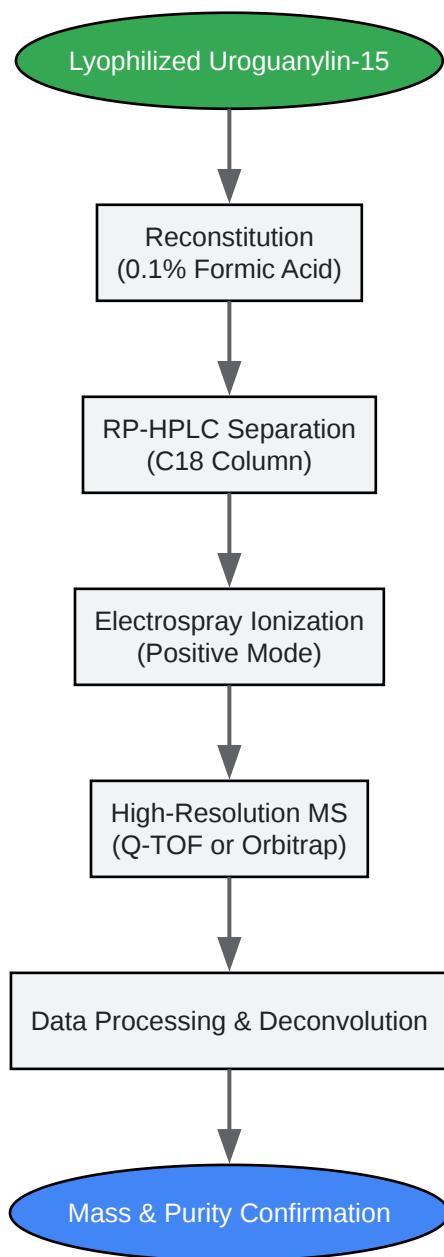
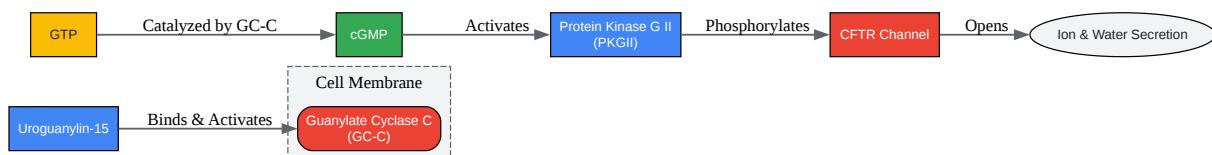
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Audience: Researchers, Scientists, and Drug Development Professionals

This guide offers an objective comparison and detailed analysis of purified rat Uroguanylin-15 using mass spectrometry. It provides supporting experimental data and protocols to aid in the characterization and quality assessment of this peptide for research and drug development purposes.

## Overview of Uroguanylin and its Signaling Pathway

Uroguanylin is a peptide hormone that, along with guanylin, acts as an endogenous ligand for the guanylate cyclase C (GC-C) receptor.<sup>[1][2][3]</sup> This interaction is pivotal in regulating intestinal and renal function.<sup>[1][3]</sup> Found in the duodenum and urine, rat Uroguanylin-15 activates GC-C, leading to an increase in intracellular cyclic guanosine monophosphate (cGMP). This cGMP increase subsequently activates cGMP-dependent protein kinases (PKG), which in turn phosphorylate the cystic fibrosis transmembrane conductance regulator (CFTR), leading to chloride and bicarbonate secretion into the intestinal lumen. This pathway is crucial for maintaining fluid and electrolyte homeostasis.



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## References

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